

Safe Handling and Disposal of 3-Penten-2-one: A Procedural Guide

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Compound of Interest

Compound Name: 3-Penten-2-one

Cat. No.: B6273040

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This document provides essential safety protocols and logistical information for the handling and disposal of **3-Penten-2-one**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring personal safety and environmental protection in the laboratory.

Hazard Identification and Summary

3-Penten-2-one is a flammable liquid that poses several health risks. It is harmful if it comes into contact with the skin, causes significant skin and eye irritation, and may lead to respiratory irritation.^{[1][2][3]}

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[2][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure risk. The selection of PPE should be based on the specific laboratory task being performed.

Required PPE for Handling **3-Penten-2-one**:

Protection Type	Specification	Standard
Eye/Face	Tightly fitting safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US).
Hand	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	Conforming to EU Directive 89/686/EEC and EN 374.
Body	Fire/flammable resistant and impervious lab coat. Closed-toe shoes.	---
Respiratory	A full-face respirator with an appropriate organic vapor cartridge is required if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced.	---

Standard Operating Procedure for Safe Handling

3.1. Preparation and Engineering Controls

- Ventilation: Always handle **3-Penten-2-one** in a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.
- Ignition Sources: Before handling, ensure the work area is free of all ignition sources, including open flames, hot surfaces, and sparks. Use only non-sparking tools and explosion-proof equipment.
- Safety Equipment: Confirm that a safety shower and an eyewash station are readily accessible and operational.
- Grounding: Ground and bond all containers and receiving equipment during transfer to prevent static discharge.

3.2. Chemical Handling

- Don personal protective equipment as specified in Section 2.
- Avoid breathing vapors or mist.
- Prevent contact with skin and eyes.
- Keep the container tightly closed when not in use.

3.3. Storage

- Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- Keep containers tightly closed to prevent leakage.
- Store in a designated flammables area, away from heat and ignition sources. The container should be stored locked up.

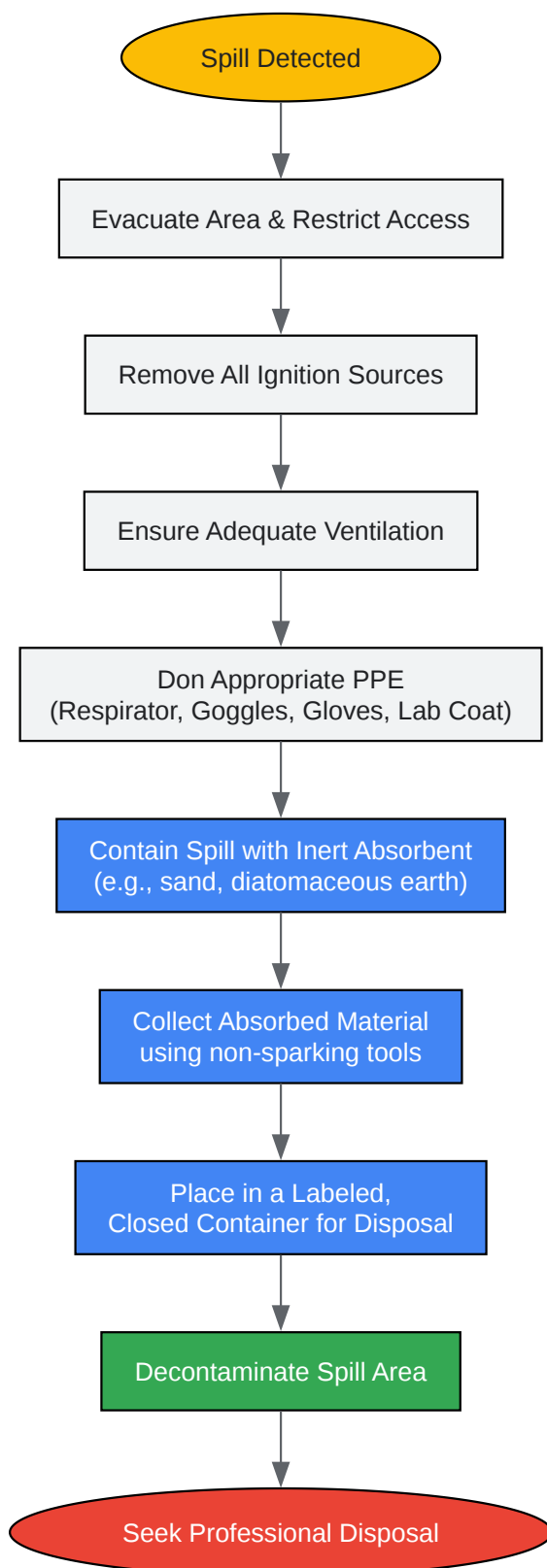
Emergency Procedures

4.1. First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation occurs or persists, seek medical help.
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Rinse mouth thoroughly with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.

4.2. Accidental Release and Spill Response

In the event of a spill, evacuate non-essential personnel and control the area. Eliminate all ignition sources immediately.



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